

# Determination of Bismuth-214 in Water Samples: Application Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *Bismuth-214*

CAS No.: *14733-03-0*

Cat. No.: *B1233251*

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## Application Notes

**Bismuth-214** (Bi-214) is a short-lived, naturally occurring radionuclide in the Uranium-238 (U-238) decay series. It is a decay product of Radon-222 (Rn-222) and a precursor to Polonium-214 (Po-214). The presence and concentration of Bi-214 in water samples are often indicative of the local geology, particularly the presence of uranium-bearing minerals.[1] Monitoring Bi-214 levels in water is crucial for assessing water quality, understanding natural background radiation, and ensuring the safety of drinking water supplies.

The primary challenge in the determination of Bi-214 is its short half-life of approximately 19.9 minutes.[1] This necessitates rapid analytical procedures or the measurement of its longer-lived parent, Radium-226 (Ra-226), assuming secular equilibrium. The most common and reliable methods for the determination of Bi-214 in water samples are gamma-ray spectrometry and liquid scintillation counting.

Gamma-Ray Spectrometry offers a direct, non-destructive method for the identification and quantification of Bi-214 through its characteristic gamma-ray emissions. The most prominent gamma-ray energy for Bi-214 is 609.3 keV, which is typically used for its quantification. This technique is highly specific and can simultaneously measure other gamma-emitting radionuclides present in the sample.

Liquid Scintillation Counting (LSC) is another sensitive technique for the analysis of Bi-214. While primarily a beta-particle detection method, it can be employed to measure the beta decay of Bi-214. LSC is particularly useful for low-energy beta emitters and can provide high counting efficiencies.

The selection of the analytical method depends on factors such as the required sensitivity, sample throughput, and the availability of instrumentation. For accurate and reliable results, proper sample collection, preservation, and preparation are of paramount importance.

## Data Presentation

The concentration of **Bismuth-214** in water is often reported in terms of activity concentration, with units of Becquerels per liter (Bq/L) or picocuries per liter (pCi/L). Below is a summary of typical and notable concentrations of Bi-214 and its parent, Ra-226, in various water sources.

Water Source	Radionuclide	Concentration Range	Notes
Rainwater	Bi-214	50 - 1600 Bq/L	Measured during rainfall events.[2]
Groundwater	Ra-226	Can be up to 100 pCi/L (3.7 Bq/L)	Varies significantly based on local geology.[3]
Groundwater (Midwest US)	Ra-226 & Ra-228	> 3 pCi/L (0.111 Bq/L)	An estimated 1.1 million people consume water with these levels.[3]
Surface Water	Ra-226	0.01 - 0.1 pCi/L (0.00037 - 0.0037 Bq/L)	Generally lower than groundwater.[3]
Drinking Water (US EPA MCL)	Ra-226 & Ra-228	5 pCi/L (0.185 Bq/L)	Maximum Contaminant Level for combined radium isotopes.[4][5]
Groundwater (Al-Baha, Saudi Arabia)	Ra-226	Average of 0.85 Bq/L	Study of twenty groundwater samples.[6]

## Experimental Protocols

### Protocol 1: Determination of Bismuth-214 by Gamma-Ray Spectrometry

This protocol outlines the measurement of Bi-214 in water samples using a high-purity germanium (HPGe) detector.

#### 1. Sample Collection and Preservation:

- Collect water samples in clean, pre-rinsed polyethylene bottles.

- To prevent the loss of radionuclides to the container walls, acidify the sample to a pH of less than 2 with concentrated nitric acid (HNO<sub>3</sub>) immediately after collection.
- Fill the bottle to the brim to minimize headspace, which can allow for the escape of radon gas.
- Store the samples at a cool temperature (approximately 4°C) until analysis.

## 2. Sample Preparation:

- For low-activity samples, pre-concentration may be necessary to achieve the desired detection limits. This can be accomplished by:
  - Evaporation: Carefully evaporate a known volume of the water sample to a smaller, manageable volume.
  - Co-precipitation: Utilize a carrier, such as barium sulfate, to co-precipitate radium (and thus its decay products, including Bi-214) from the water sample.
- Transfer a known volume (e.g., 1 liter) of the acidified water sample (or the concentrated sample) into a Marinelli beaker of a geometry that has been calibrated for the detector.
- Seal the Marinelli beaker and allow it to sit for at least 3-4 weeks to ensure that Ra-226 and its short-lived decay products, including Bi-214, reach secular equilibrium. This is crucial for accurate quantification of Ra-226 via its progeny.

## 3. Instrumentation and Calibration:

- Use a high-purity germanium (HPGe) detector with a high resolution and efficiency, shielded with lead to reduce background radiation.
- Perform an energy and efficiency calibration of the gamma-ray spectrometer using a certified multi-nuclide standard source in the same geometry (Marinelli beaker) as the samples. The calibration should cover the energy range of interest, including the 609.3 keV gamma-ray of Bi-214.

## 4. Measurement:

- Place the sealed Marinelli beaker containing the sample on the HPGe detector.
- Acquire a gamma-ray spectrum for a sufficient counting time to achieve the desired statistical uncertainty. The counting time will depend on the sample activity and the detector efficiency.

#### 5. Data Analysis:

- Identify the gamma-ray peaks in the spectrum. The presence of a peak at 609.3 keV is indicative of Bi-214. Other prominent gamma-ray energies from the Ra-226 decay chain, such as 295.2 keV and 351.9 keV from Lead-214 (Pb-214), can also be used for confirmation.
- Determine the net peak area of the 609.3 keV photopeak by subtracting the background continuum.
- Calculate the activity concentration of Bi-214 (and by inference, Ra-226 at equilibrium) in the water sample using the following equation:

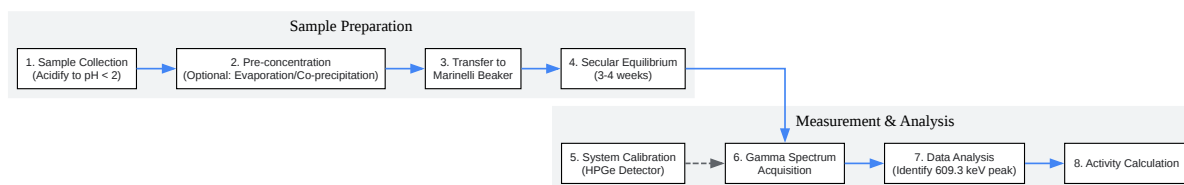
Where:

- Net Peak Area: The total counts in the photopeak of interest minus the background counts.
- Efficiency: The detector efficiency at the specific gamma-ray energy.
- Gamma-ray Intensity: The probability of the specific gamma-ray being emitted per decay (for 609.3 keV of Bi-214, this is 46.1%).
- Counting Time: The duration of the sample measurement in seconds.
- Sample Volume: The volume of the water sample in liters.

#### 6. Quality Control:

- Analyze a blank sample (deionized water treated in the same manner as the samples) to determine the background levels.
- Analyze a certified reference material with a known concentration of Ra-226 to verify the accuracy of the measurement.

- Perform replicate measurements to assess the precision of the method.



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